

Physicochemical Properties of N-(tert-butyl)-2-(methylamino)acetamide

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Compound of Interest

Compound Name: *N-Butyl-2-(methylamino)acetamide*

Cat. No.: B054183

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Property	Value	Source
Molecular Formula	C ₇ H ₁₆ N ₂ O	PubChem[1]
Molecular Weight	144.21 g/mol	PubChem[1]
IUPAC Name	N-(tert-butyl)-2-(methylamino)acetamide	PubChem[1]
CAS Number	855991-80-9	PubChem[1]

General Notes on Acetamide Derivatives

Acetamide derivatives are a broad class of organic compounds that have been investigated for a wide range of biological activities, including but not limited to antimicrobial, anti-inflammatory, and anticancer properties. The specific biological effects are highly dependent on the nature of the substituents on the acetamide scaffold.

Recommendations for Future Work

Should a researcher wish to investigate the properties of **N-Butyl-2-(methylamino)acetamide**, the following general workflow could be considered as a starting point. This is a hypothetical workflow and does not represent an established protocol.

Caption: Hypothetical workflow for the investigation of a novel compound.

We hope this information is helpful, despite the lack of specific data for **N-Butyl-2-(methylamino)acetamide**. We encourage the scientific community to publish any findings on this compound to expand the collective knowledge base.

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References

- 1. N-(tert-butyl)-2-(methylamino)acetamide | C₇H₁₆N₂O | CID 4962512 - PubChem [pubchem.ncbi.nlm.nih.gov]
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